An In-depth Technical Guide to (4-Bromophenyl)methylamine

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Compound of Interest

Compound Name:	*[(4-Bromophenyl)methyl](propan-2-yl)amine*
CAS No.:	*60376-97-8*
Cat. No.:	*B1282038*

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Authored by: Senior Application Scientist

Abstract

(4-Bromophenyl)methylamine, systematically known as 4-Bromo-N-methylaniline, is a pivotal intermediate in the landscape of modern organic synthesis. With a molecular weight of 186.05 g/mol and the chemical formula C_7H_8BrN, this compound serves as a versatile scaffold for the construction of a diverse array of complex molecules.[1][2] Its unique structural features—a bromine-substituted aromatic ring coupled with a secondary amine—offer dual reactivity, making it an invaluable tool in the synthesis of pharmaceuticals, agrochemicals, and advanced materials. This technical guide provides a comprehensive overview of 4-Bromo-N-methylaniline, detailing its physicochemical properties, synthesis methodologies with mechanistic insights, spectral characterization, key applications in drug discovery, and rigorous safety and handling protocols.

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Physicochemical Properties

A thorough understanding of the physicochemical properties of 4-Bromo-N-methylaniline is fundamental to its effective application in synthesis and analysis. These properties dictate the choice of reaction conditions, purification techniques, and appropriate analytical methods.

Property	Value	Source
Molecular Formula	C_7H_8BrN	[2]
Molecular Weight	186.05 g/mol	[2]
CAS Number	6911-87-1	
IUPAC Name	4-bromo-N-methylaniline	[2][3]
Appearance	Clear orange to purple liquid	[3]
Boiling Point	259-260 °C	
Density	1.482 g/mL at 25 °C	[1]
Refractive Index (n20/D)	1.613	[1]

Synthesis and Mechanism

The synthesis of 4-Bromo-N-methylaniline is most commonly achieved through the electrophilic aromatic substitution of N-methylaniline. This reaction leverages the activating and directing effects of the methylamino group to regioselectively install a bromine atom on the aromatic ring.

Synthetic Protocol: Electrophilic Bromination of N-Methylaniline

This protocol outlines a standard laboratory procedure for the synthesis of 4-Bromo-N-methylaniline.

Materials:

- N-methylaniline

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- Bromine
- Acetic acid
- Sodium hydroxide solution
- Methylene chloride
- Saturated sodium chloride solution
- Ice

Procedure:

- In a reaction vessel under an inert atmosphere, a mixture of N-methylaniline and acetic acid is prepared.[4]
- A solution of bromine in acetic acid is added dropwise to the N-methylaniline mixture, maintaining the temperature below 40 °C.[4]
- The reaction mixture is stirred for approximately 75 minutes and then cooled to room temperature.[4]
- The mixture is poured into a beaker containing ice and water.[4]
- The pH of the resulting mixture is adjusted to 10 by the addition of a sodium hydroxide solution.[4]
- The aqueous mixture is extracted with methylene chloride.[4]
- The combined organic phases are washed with a saturated aqueous sodium chloride solution, dried over a suitable drying agent, and the solvent is removed under reduced pressure to yield 4-Bromo-N-methylaniline.[4]

Mechanistic Insights: The "Why" Behind the "How"

The success of this synthesis hinges on the principles of electrophilic aromatic substitution, where the N-methylamino group plays a crucial role.

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Mechanism of Electrophilic Bromination

The N-methylamino group is a potent activating group, meaning it increases the electron density of the benzene ring, making it more susceptible to attack by electrophiles. This activation is due to the lone pair of electrons on the nitrogen atom being delocalized into the aromatic π-system through resonance. Furthermore, the N-methylamino group is an ortho, para-director, meaning it directs incoming electrophiles to the positions ortho and para to itself. In the case of N-methylaniline, the para position is sterically less hindered, leading to the preferential formation of the 4-bromo isomer.

The reaction proceeds via a Wheland intermediate, a resonance-stabilized carbocation also known as a sigma complex.[5] The stability of this intermediate is enhanced by the electron-donating nature of the N-methylamino group. The final step involves the deprotonation of the sigma complex to restore the aromaticity of the ring, yielding the 4-Bromo-N-methylaniline product.

Spectroscopic Characterization

The structural elucidation and purity assessment of 4-Bromo-N-methylaniline are routinely performed using a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (400 MHz, $CDCl_3$):

- δ 7.13 (d, J = 7.9 Hz, 2H): These two protons correspond to the aromatic protons ortho to the bromine atom. The doublet splitting pattern arises from coupling with the adjacent protons.
- δ 6.34 (d, J = 8.0 Hz, 2H): These two protons are the aromatic protons ortho to the N-methylamino group. They appear as a doublet due to coupling with their neighboring protons.
- δ 3.59 (s, 1H): This singlet corresponds to the proton attached to the nitrogen atom (N-H).
- δ 2.65 (s, 3H): This singlet represents the three protons of the methyl group attached to the nitrogen.[1]

^{13}C NMR (101 MHz, $CDCl_3$):

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- δ 148.34: This signal is attributed to the aromatic carbon directly attached to the nitrogen atom.
- δ 131.88: This peak corresponds to the two aromatic carbons ortho to the bromine atom.
- δ 113.98: This signal represents the two aromatic carbons ortho to the N-methylamino group.
- δ 108.76: This peak is assigned to the aromatic carbon bearing the bromine atom.
- δ 30.72: This signal corresponds to the carbon of the methyl group.[1]

Mass Spectrometry (MS)

The mass spectrum of 4-Bromo-N-methylaniline provides crucial information about its molecular weight and fragmentation pattern. The molecular ion peak ($[M]^+$) will appear at m/z 185 and 187 with an approximate 1:1 ratio, which is characteristic of the presence of a single bromine atom due to its two major isotopes, ^{79}Br and ^{81}Br. The base peak in the mass spectrum of many amines is often the result of alpha-cleavage.[6]

Infrared (IR) Spectroscopy

The FTIR spectrum of 4-Bromo-N-methylaniline displays characteristic absorption bands that confirm the presence of its functional groups. Key vibrational modes include:

- N-H Stretch: A peak in the region of 3400-3300 cm^{-1} corresponding to the stretching vibration of the N-H bond.
- C-H Aromatic Stretch: Peaks typically appear above 3000 cm^{-1}.
- C-H Aliphatic Stretch: Peaks are observed just below 3000 cm^{-1}.
- C=C Aromatic Stretch: Multiple bands in the 1600-1450 cm^{-1} region are characteristic of the benzene ring.
- C-N Stretch: A peak in the 1350-1250 cm^{-1} range is indicative of the C-N bond.
- C-Br Stretch: A strong absorption in the fingerprint region, typically between 600-500 cm^{-1}.

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Applications in Drug Discovery and Organic Synthesis

The dual reactivity of 4-Bromo-N-methylaniline makes it a highly valuable building block in the synthesis of a wide range of biologically active molecules and functional materials.

Precursor for Bioactive Heterocycles

Heterocyclic compounds are ubiquitous in medicinal chemistry, forming the core scaffolds of numerous drugs. 4-Bromo-N-methylaniline can be utilized in the construction of various heterocyclic systems. The amino group can participate in cyclization reactions, while the bromo-substituent provides a handle for further diversification through cross-coupling reactions.

Role in the Synthesis of Pharmaceutical Intermediates

While specific examples for 4-Bromo-N-methylaniline are not as widely published as for its dimethylated analog, its structural motifs are present in many pharmacologically active compounds. For instance, the closely related 4-Bromo-N,N-dimethylaniline is a key intermediate in the synthesis of Mifepristone, a medication used in reproductive health.[3] This highlights the potential of N-methylated bromoanilines as crucial precursors in pharmaceutical manufacturing.

Utility in Cross-Coupling Reactions

The bromine atom on the aromatic ring makes 4-Bromo-N-methylaniline an excellent substrate for various palladium-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. These reactions are powerful tools for the formation of carbon-carbon and carbon-heteroatom bonds, enabling the synthesis of complex molecular architectures from simple precursors.

Synthetic transformations of 4-Bromo-N-methylaniline.

Analytical Methods for Quality Control

Ensuring the purity of 4-Bromo-N-methylaniline is critical for its successful application in synthesis. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are two powerful techniques for its analysis.

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High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be developed for the quantitative analysis of 4-Bromo-N-methylaniline and its impurities. A typical method would involve:

- Column: C18 stationary phase.
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at a wavelength where the analyte has significant absorbance.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive technique for the identification and quantification of volatile and semi-volatile compounds like 4-Bromo-N-methylaniline. The gas chromatograph separates the components of a mixture, and the mass spectrometer provides mass information for their identification.

Safety, Handling, and Storage

As with any chemical reagent, proper safety precautions must be observed when handling 4-Bromo-N-methylaniline.

Hazard Identification

4-Bromo-N-methylaniline is classified as harmful if swallowed, in contact with skin, or if inhaled. [2] It is also known to cause skin and eye irritation.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Skin and Body Protection: A lab coat and other protective clothing should be worn to prevent skin contact.

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- Respiratory Protection: Work in a well-ventilated area, preferably in a chemical fume hood. If inhalation risk is high, a suitable respirator should be used.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.[7]
- Do not breathe vapors or mists.
- Handle in a well-ventilated area.
- Store in a tightly closed container in a cool, dry place, away from incompatible materials.

First Aid Measures

- In case of skin contact: Immediately wash with plenty of soap and water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Move the person into fresh air and keep comfortable for breathing.
- If swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.

Conclusion

4-Bromo-N-methylaniline is a cornerstone intermediate in organic synthesis, offering a unique combination of reactivity that makes it invaluable for the construction of complex molecules. Its role in the synthesis of pharmaceuticals and other advanced materials is well-established, and a thorough understanding of its properties, synthesis, and handling is essential for any researcher or scientist working in these fields. This guide has provided a comprehensive overview of this important compound, from its fundamental physicochemical properties to its practical applications and safety considerations.

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